

# Glyceric Acid in Metabolic Pathways: A Comparative Overview

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## Compound Focus: (2R)-2,3-Dihydroxypropanoic acid

CAS No.: 6000-40-4

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The table below summarizes the role and characteristics of glyceric acid across different experimental contexts, highlighting its diverse functions.

Aspect	Context 1: Plant Stress Response (R. chrysanthum) [1]	Context 2: Human Mitochondrial Activation [2] [3]	Context 3: Core Biochemistry [4]
Primary Role/Effect	Potential <b>UV-B stress biomarker</b> ; part of general stress response [1]	<b>Activates mitochondrial metabolism</b> ; reduces plasma lactate & inflammation [2] [3]	Intermediate in <b>glyoxylate, serine, and glycerolipid metabolism</b> [4]
Key Experimental Findings	Identified as 1 of 26 UV-B-responsive metabolites; levels increased under UV-B stress [1]	Significantly reduced plasma lactate; improved cell membrane integrity (reduced creatine kinase) [2] [3]	Listed in KEGG; involved in 4 main reactions (e.g., conversion to 2-phospho-D-glycerate) [4]
Organism/System	Rhododendron chrysanthum (plant) [1]	Healthy humans (50-60 years old) [2] [3]	General biochemical pathways (across species) [4]

Aspect	Context 1: Plant Stress Response (R. chrysanthum) [1]	Context 2: Human Mitochondrial Activation [2] [3]	Context 3: Core Biochemistry [4]
Analysis Platform/Method	GC-TOFMS; Data analysis with MetaboAnalyst 5.0 [1]	Clinical blood tests; mRNA expression analysis [2] [3]	KEGG pathway database [4]

## Detailed Experimental Protocols

The significant findings in the table above are supported by rigorous experimental methodologies.

### Experiment 1: Identifying Glyceric Acid as a UV-B Stress Biomarker in Plants [1]

This protocol is based on a study investigating the metabolic response of *Rhododendron chrysanthum* to UV-B radiation.

- **1. Plant Material and Treatment:** Two groups of seedlings ("domesticated" and "incubator") were exposed to UV-B radiation (280–315 nm) for 8 hours daily over two days. Control groups were not exposed. Leaf tissues were collected and flash-frozen in liquid nitrogen [1].
- **2. Metabolite Extraction and Analysis:** Metabolites were extracted from the frozen leaf tissues. A non-targeted metabolomics analysis was performed using **Gas Chromatography-Time-of-Flight Mass Spectrometry (GC-TOFMS)** [1].
- **3. Data Processing and Statistical Analysis:**
  - The raw data from GC-TOFMS was processed using the **XploreMET** platform (v3.0) and compared against a metabolite library [1].
  - **Principal Component Analysis (PCA)** was conducted using R software to visualize group separations [1].
  - **Differential Metabolite Analysis** was performed by calculating Fold Change (FC) and p-values. Metabolites with an FC  $\geq 1$  or  $\leq 0.67$  and a p-value  $< 0.1$  were considered significantly different [1].
  - **Pathway and Enrichment Analysis** was carried out using **MetaboAnalyst 5.0** to identify impacted metabolic pathways [1].

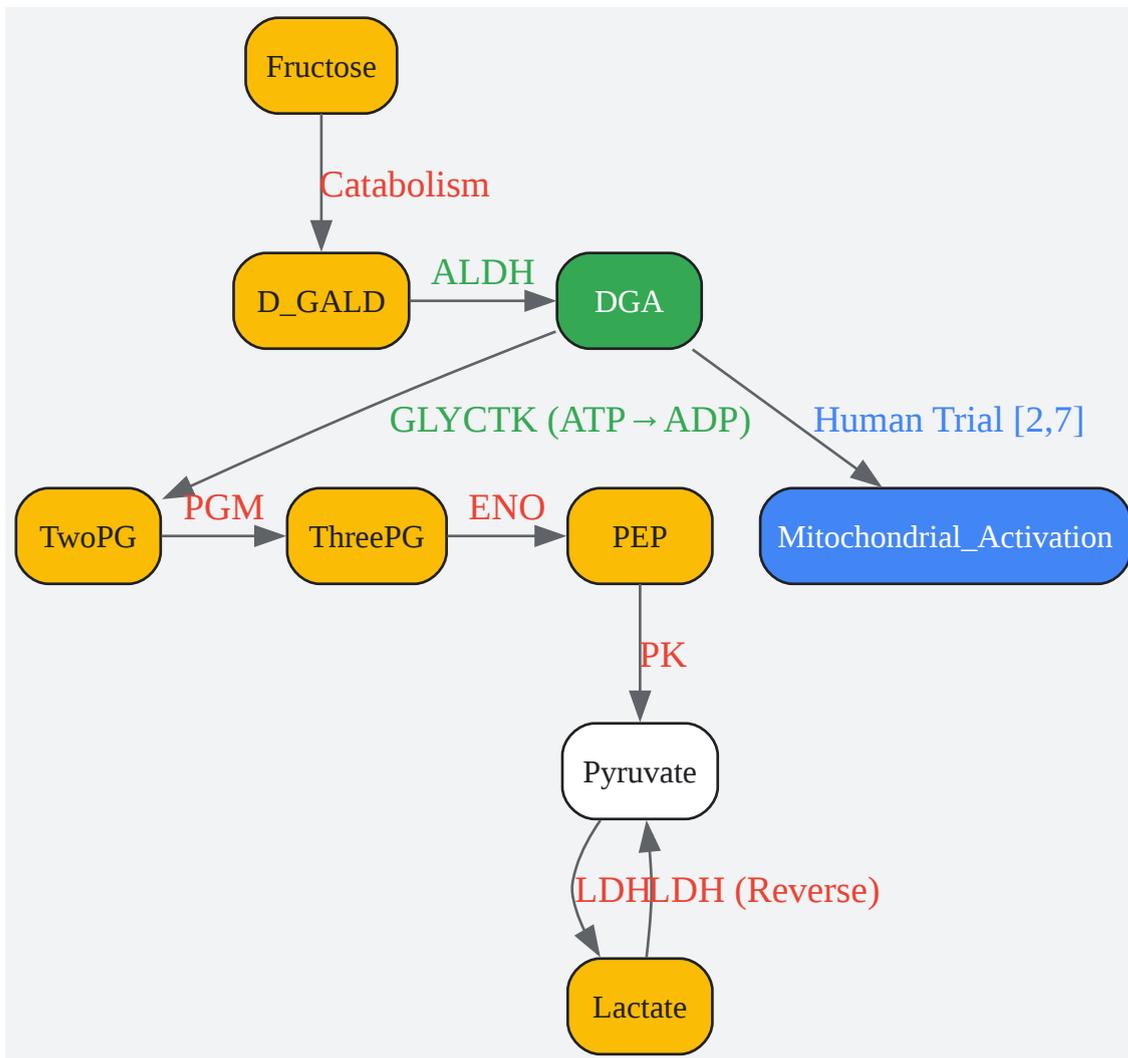
## Experiment 2: Assessing D-Glyceric Acid's Effects on Human Mitochondrial Function [2] [3]

This protocol summarizes a double-blind, placebo-controlled human trial.

- **1. Study Population and Design:** 27 healthy volunteers aged 50-60 were divided into two groups. One group received **D-glyceric acid calcium salt (DGAcS)** dissolved in water, while the placebo group received an equimolar calcium solution. The study included a 4-day and a 21-day treatment period [2] [3].
- **2. Sample Collection and Measurement:**
  - Blood samples were taken after a 12-hour fast following the last dose [2] [3].
  - **Primary Outcomes:** Plasma levels of lactate, creatine kinase, and aspartate aminotransferase were measured to assess energy metabolism and cellular membrane integrity [2] [3].
  - **Secondary Outcomes:** Systemic inflammation markers and mitochondria-related mRNA expressions in circulating immune cells were analyzed [2] [3].
- **3. Data Analysis:** Statistical analyses were performed to compare changes within and between the DGA and placebo groups over time [2] [3].

## Glyceric Acid in Core Metabolic Pathways

The following diagram illustrates the central metabolic position of glyceric acid based on KEGG pathway database information [4], integrating its role in stress response and mitochondrial activation.



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The diagram shows two key contexts for glyceric acid:

- **Core Biochemistry:** Integrated into central carbon metabolism, D-glyceric acid (DGA) is converted via ATP-dependent glycerate kinase (GLYCK) to 2-phosphoglycerate, feeding into glycolysis and energy production [4].
- **Experimental Findings:** Oral DGA administration activates mitochondrial metabolism, with effects including **significantly reduced plasma lactate** and enhanced cellular membrane integrity in human trials [2] [3].

## Key Comparative Insights for Researchers

- **From Biomarker to Therapeutic:** The plant study positions glyceric acid as a **diagnostic indicator** of environmental stress [1], while the human trial investigates its **therapeutic potential** to enhance energy metabolism [2] [3].
- **Cross-Kingdom Conservation:** Its presence as a key metabolite in both plants and humans suggests a fundamental and evolutionarily conserved role in metabolic regulation.
- **Analytical Approaches:** Research utilizes both **non-targeted metabolomics** (GC-TOFMS) for biomarker discovery and **targeted clinical chemistry** for validating specific physiological effects.

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